

Application Notes and Protocols for Sampling Unattached Polonium-218 Fractions

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Compound of Interest

Compound Name: Polonium-218

CAS No.: 15422-74-9

Cat. No.: B1236091

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Introduction

Polonium-218 (Po-218), a short-lived alpha-emitting decay product of Radon-222, presents a significant area of study in aerosol science and inhalation toxicology. A fraction of airborne Po-218 exists in an "unattached" state, meaning it has not yet attached to ambient aerosol particles. This unattached fraction, typically consisting of atoms or small molecular clusters ranging from 0.5 to 3 nm, exhibits high mobility and is a critical factor in determining the lung dose from radon progeny inhalation.[1][2] Due to their small size, these unattached particles have a high probability of deposition in the respiratory tract, making their accurate measurement essential for radiological protection and for studies utilizing radon progeny as tracers for nano-aerosols.[1]

These application notes provide detailed protocols for sampling and quantifying the unattached fraction of Po-218 using wire screen methods, which are widely employed for their efficiency in collecting these highly diffusive species. The subsequent analysis is typically performed using alpha spectroscopy to determine the activity of the collected Po-218.

Quantitative Data Summary

The following tables summarize key quantitative data related to the properties and measurement of unattached **Polonium-218**, compiled from various experimental studies.

Table 1: Diffusion Coefficients of **Polonium-218** in Various Environments

Gas/Condition	Diffusion Coefficient (cm ² /s)	Reference
Dry Nitrogen	0.044 ± 0.003	
Dry Pump Air	0.027 ± 0.003	
10 ppm NO ₂ in Dry Nitrogen	0.072 ± 0.004	
8.3 ppm NO in Dry Nitrogen with 8% O ₂	0.079 ± 0.004	
80% Relative Humidity in Nitrogen	0.079 ± 0.004	
Radon Chamber (No Aerosol)	0.08 ± 0.01	[3]

Table 2: Measured Unattached Fractions of Radon Progeny in Indoor Air

Radionuclide	Unattached Fraction (fp)	Environment	Reference
²¹⁸ Po	~7% (of total Po-218)	Radon Chamber	[3]
²¹⁴ Pb	0.44 ± 0.14 Bq/m ³ (activity conc.)	Indoor Air	[4]
Radon Progeny	0.14 (average)	Indoor	[5]
Radon Progeny	0.09 (average)	Indoor (Thoron Progeny)	[5]

Experimental Protocols

Protocol 1: Sampling of Unattached Po-218 using a Graded Screen Array (GSA) Diffusion Battery

This protocol describes the use of a series of wire screens with increasing mesh density to capture unattached Po-218.

Materials:

- Graded Screen Array (GSA) holder
- Multiple stainless steel wire screens of varying mesh sizes (e.g., 135, 200, 400, 635 mesh) [\[1\]](#)
- Backup filter (e.g., membrane filter)
- Air sampling pump with a constant flow rate
- Flowmeter
- Alpha spectrometer with a scintillation counter or surface barrier detector

Procedure:

- Assembly of the GSA:
 1. Carefully place the wire screens into the GSA holder in order of increasing mesh size (coarsest screen first).
 2. Place the backup filter in the final stage of the holder.
 3. Ensure all components are securely sealed to prevent air leaks.
- Sample Collection:
 1. Connect the outlet of the GSA holder to the air sampling pump using tubing.
 2. Connect a flowmeter to the line to monitor the sampling flow rate. A typical flow rate is around 12 liters/minute. [\[1\]](#)

3. Turn on the pump and draw air through the GSA for a predetermined sampling time (e.g., 5-15 minutes). The short half-life of Po-218 (approximately 3.1 minutes) necessitates short sampling times.
 4. Record the exact sampling duration and flow rate.
- Sample Analysis:
 1. After sampling, turn off the pump and carefully disassemble the GSA holder.
 2. Remove each screen and the backup filter, placing them on separate labeled planchets.
 3. Immediately begin alpha counting of the front face of each screen and the filter using an alpha spectrometer.[3] A 2-pi scintillation counter is often used for this purpose.[3]
 4. Count each sample for a fixed time period, ensuring to account for the rapid decay of Po-218. Multiple short counting intervals are recommended to track the decay.
 - Data Analysis:
 1. Correct the alpha counts for background radiation and the decay of Po-218 during and after sampling.
 2. The activity of Po-218 on each screen is determined from the decay-corrected counts.
 3. The penetration of unattached Po-218 through each screen is calculated as the ratio of the activity on the subsequent screens and the backup filter to the total activity.
 4. The unattached fraction and its size distribution can be determined by applying diffusion battery theory and unfolding algorithms to the penetration data from the different screen stages.

Protocol 2: Single Screen Method for Unattached Po-218 Fraction

This protocol provides a simplified method to estimate the unattached Po-218 fraction using a single wire screen and a backup filter.

Materials:

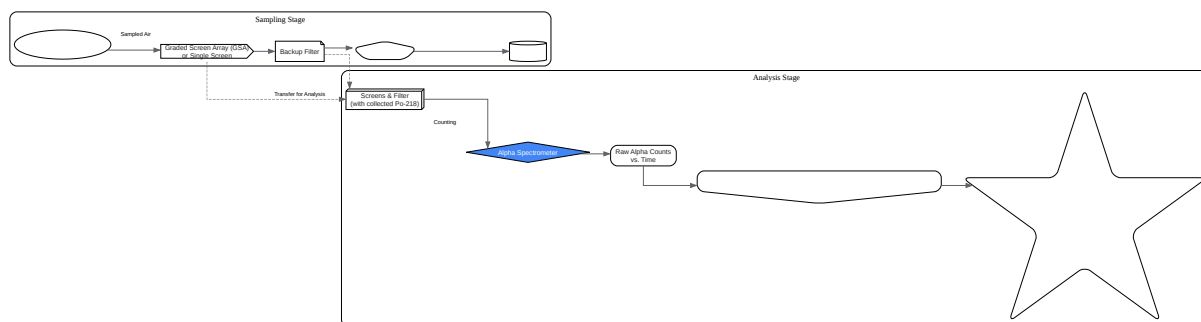
- Single screen holder
- Stainless steel wire screen (e.g., 60 mesh)
- Backup filter
- Air sampling pump
- Flowmeter
- Alpha spectrometer

Procedure:

- Assembly:
 1. Place the wire screen in the holder, followed by the backup filter.
 2. Connect the holder to the pump and flowmeter.
- Sample Collection:
 1. Draw air through the screen and filter assembly at a known, constant flow rate (e.g., 10-20 cm/sec face velocity) for a short duration (e.g., 5 minutes).
 2. Record the flow rate and sampling time.
- Sample Analysis:
 1. Disassemble the holder and separately count the alpha activity on the front face of the screen and the backup filter immediately after sampling.
 2. Perform decay corrections as described in Protocol 1.
- Data Analysis:
 1. The activity on the wire screen represents a significant portion of the unattached Po-218.

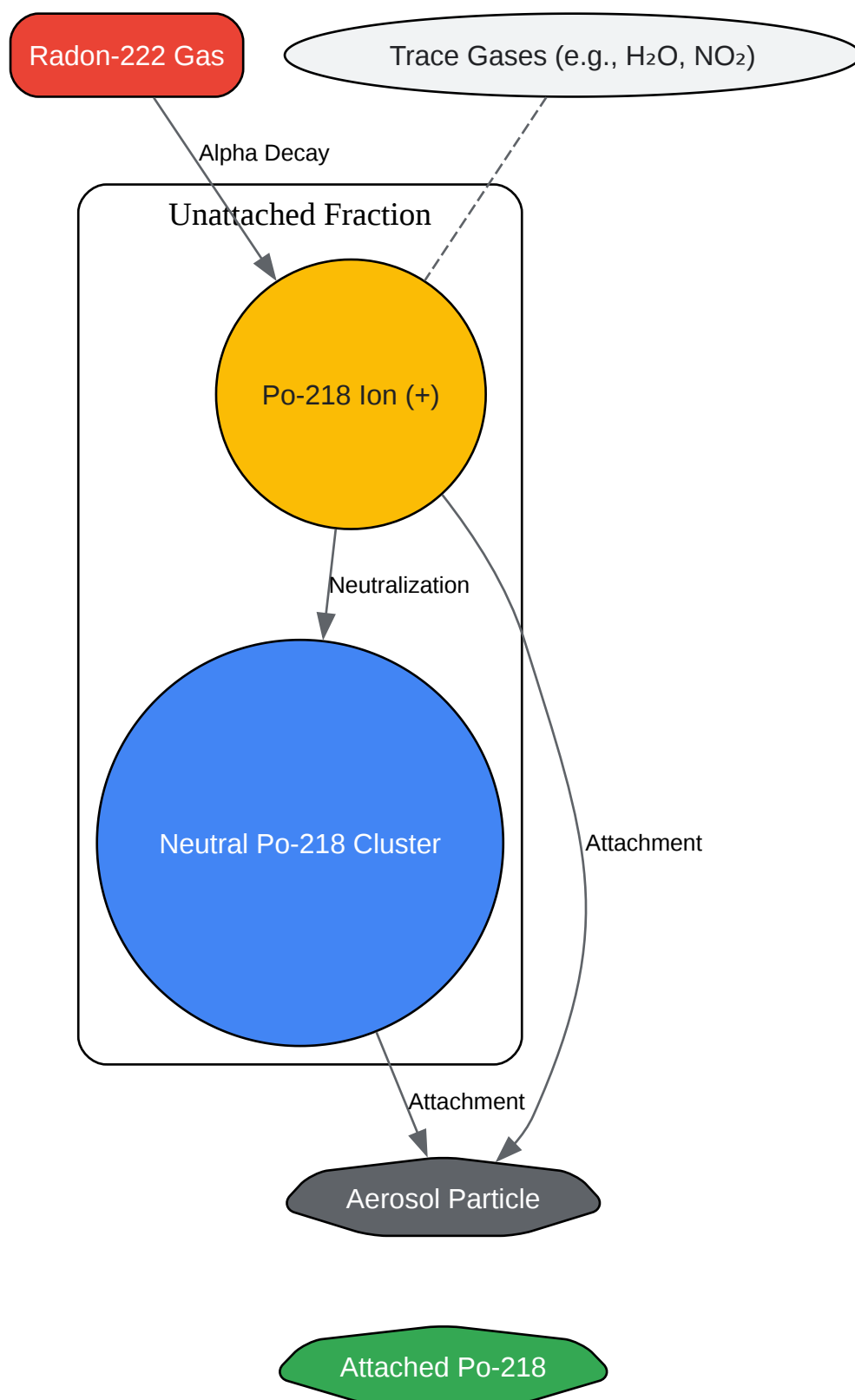
2. The activity on the backup filter represents the Po-218 that penetrated the screen (both unattached and attached fractions).
3. The unattached fraction can be estimated by comparing the activity collected on the screen to the total activity (screen + filter), taking into account the collection efficiency of the screen for unattached particles and its low efficiency for attached particles.

Visualizations



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Caption: Experimental workflow for sampling and analysis of unattached Po-218.



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Caption: Atmospheric behavior and fate of **Polonium-218**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Sampling Unattached Polonium-218 Fractions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1236091/docs#application-notes-and-protocols-for-sampling-unattached-polonium-218-fractions\]](https://www.benchchem.com/product/b1236091/docs#application-notes-and-protocols-for-sampling-unattached-polonium-218-fractions)

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